

Comparative Metabolism of Quinoline Carboxamide Analogues: A Technical Guide

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Compound of Interest

Compound Name: 5-Acetyl-7-(benzyloxy)quinolin-2(1H)-one
CAS No.: 861841-97-6
Cat. No.: B8540824

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Executive Summary

The quinoline-3-carboxamide (QCA) scaffold represents a privileged structure in immunomodulation and oncology. While sharing a common core, the metabolic fate of analogues like Roquinimex, Laquinimod, and Tasquinimod diverges significantly due to specific substituents at the N-carboxamide and quinoline-5 positions.^[1]

Key Technical Takeaways:

- **Metabolic Driver:** Cytochrome P450 3A4 (CYP3A4) is the primary catalyst for all analogues, but the rate and regioselectivity differ.
- **Critical Transformation:** N-dealkylation at the carboxamide nitrogen is the major metabolic pathway yielding active metabolites (e.g., DELAQ from Laquinimod).
- **Species Disparity:** Rodents (especially mice) exhibit 7–10 fold higher intrinsic clearance () compared to humans, complicating translational efficacy modeling.

- **Toxicity Link:** The pro-inflammatory toxicity of first-generation Roquinimex is partly attributed to its specific metabolic profile and off-target effects, which second-generation analogues (Laquinimod, Tasquinimod) aim to mitigate through structural steric hindrance and altered lipophilicity.[1]

Chemical Foundation & Metabolic Sites

The QCA scaffold consists of a 4-hydroxy-2-oxo-1,2-dihydroquinoline core.[1] Metabolic stability is dictated by the substituents at R1 (quinoline nitrogen), R2 (carboxamide nitrogen), and R3 (C-5 position).[1]

Analogue	R1 (N-1)	R2 (Carboxamide-N)	R3 (C-5)	Primary Therapeutic Area
Roquinimex	Methyl	Methyl	H	Autoimmune (Withdrawn)
Laquinimod	Methyl	Ethyl	Chloro	Multiple Sclerosis (Investigational)
Tasquinimod	Methyl	Methyl	Methoxy	Prostate Cancer / Myelofibrosis
Paquinimod	Methyl	Ethyl	H	Systemic Sclerosis / SLE

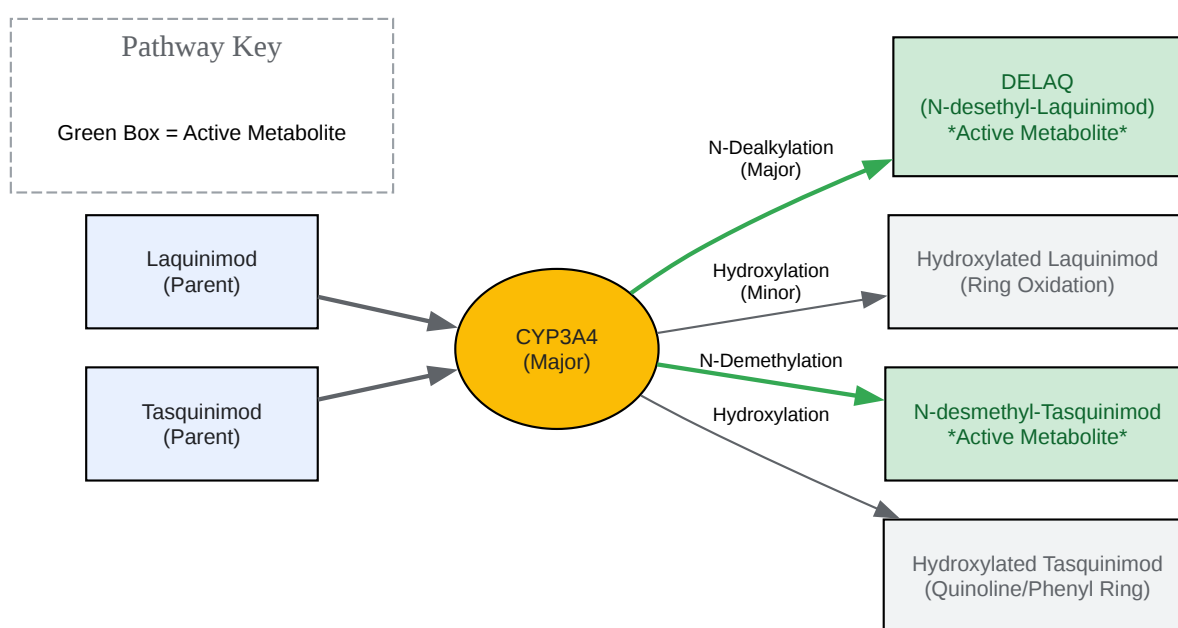
Structural Logic[2]

- **Laquinimod's Ethyl Group:** The N-ethyl group (vs. N-methyl in Roquinimex) introduces a prime site for CYP-mediated dealkylation.
- **Tasquinimod's C-5 Methoxy:** This electron-donating group alters the electron density of the quinoline ring, influencing the rate of aromatic hydroxylation.

Comparative Metabolic Pathways

The metabolism of QCAs is dominated by Phase I oxidations. The following diagram illustrates the divergent pathways for Laquinimod and Tasquinimod, highlighting the formation of active metabolites.

Graphviz: Metabolic Pathway Visualization



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Figure 1: Divergent metabolic fates of Laquinimod and Tasquinimod mediated by CYP3A4.[2]
Note the parallel formation of N-dealkylated active metabolites.

Mechanistic Detail

- N-Dealkylation (Major Pathway):
 - Laquinimod: Undergoes N-deethylation to form DELAQ (des-ethyl-laquinimod). Research indicates DELAQ is not merely a degradation product but retains significant immunomodulatory activity, capable of dampening astrocytic inflammation via the Aryl Hydrocarbon Receptor (AHR) pathway.

- Tasquinimod: Undergoes N-demethylation.[2] The resulting metabolite retains high affinity for S100A9 and HDAC4 targets.
- Hydroxylation:
 - Occurs on the phenyl ring or the quinoline scaffold.
 - Roquinimex: Extensive hydroxylation was observed, contributing to a complex metabolite profile that complicated safety assessments.[1]
 - Laquinimod: The C-5 Chlorine atom blocks a potential metabolic soft spot, potentially simplifying the metabolic profile compared to Roquinimex.

Enzymology & Species Differences

Understanding the species-specific clearance is crucial for interpreting preclinical safety data.

The "Type I vs. Type II" Binding Paradox

A critical mechanistic insight involves how these compounds bind to CYP3A4.

- Type II Binding: QCAs often coordinate directly to the heme iron of CYP450 via the quinoline nitrogen or carboxamide oxygen.
- Paradox: Typically, Type II binders are potent inhibitors with slow metabolism.[1] However, comparative studies reveal that Type II binding QCAs (like Laquinimod) can still undergo rapid intrinsic clearance (), particularly via N-dealkylation.[1] This suggests the binding orientation allows access to the active site oxidant despite heme coordination.

Species Comparison Table

Parameter	Mouse	Rat	Human	Implication
Hepatic Clearance	High (Rapid)	Low/Moderate	Low (Slow)	Mice require significantly higher mg/kg doses to achieve therapeutic exposure.
Main Enzyme	Cyp3a11	CYP3A1/2	CYP3A4	Human DDI risk focuses on CYP3A4 inhibitors (e.g., Ketoconazole). [1]
Half-Life ()	Short (~2-4 h)	Moderate	Long (~30-50 h)	Once-daily dosing is viable in humans; mice may need bid/tid dosing.

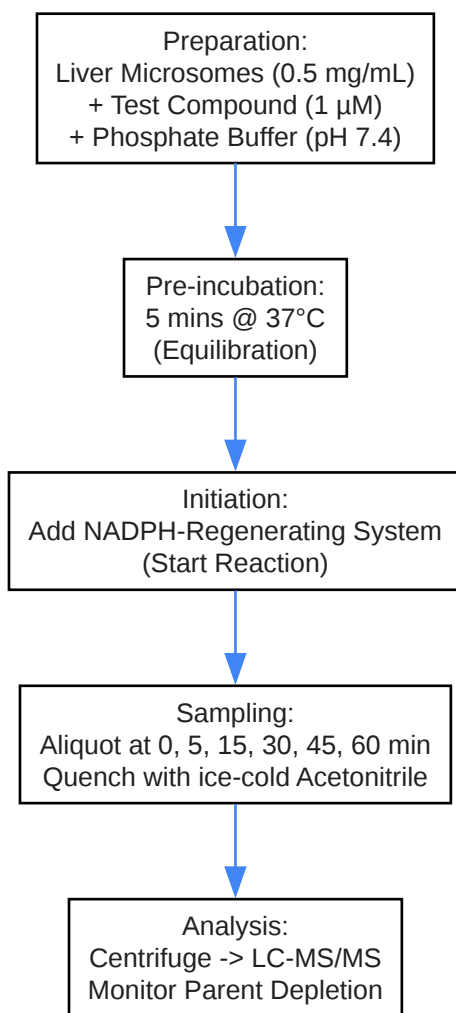
Experimental Protocols

To validate metabolic stability and identify metabolites, the following self-validating protocols are recommended.

Protocol A: Microsomal Stability & Intrinsic Clearance ()

Objective: Determine the in vitro half-life and clearance to predict in vivo hepatic extraction.

Workflow Diagram:



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Figure 2: Standardized workflow for determining metabolic stability in liver microsomes.

Detailed Steps:

- Incubation System: Use pooled human liver microsomes (HLM) at 0.5 mg/mL protein concentration.
- Substrate Concentration: 1 μ M (ensures first-order kinetics,).
- Causality Check (Control): Run a parallel incubation without NADPH to rule out chemical instability or non-CYP degradation.

- Reference Standard: Include Verapamil (high clearance) and Warfarin (low clearance) as benchmarks.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope

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Protocol B: Metabolite Identification (MetID)

Objective: Structurally characterize the "M+16" (hydroxylation) and "M-14/M-28" (dealkylation) peaks.

- Instrument: High-Resolution Mass Spectrometry (HRMS) (e.g., Q-TOF or Orbitrap).
- Trapping Agent: Add Glutathione (GSH) or Potassium Cyanide (KCN) to the incubation to trap reactive electrophilic intermediates (e.g., quinone imines), which are potential toxicity drivers.
- Data Processing: Use Mass Defect Filtering (MDF) centered on the parent drug's mass to filter out matrix noise.

Safety & Toxicity Implications

The metabolic profile is directly linked to the safety improvements in second-generation QCAs.

- Roquinimex (The Warning): Withdrawn due to cardiac toxicity (MI, pericarditis). High rates of oxidative metabolism and potential formation of reactive quinone-like intermediates were suspected contributors.
- Laquinimod/Tasquinimod (The Solution):
 - Steric Blocking: Substitution at the C-5 position (Chloro in Laquinimod, Methoxy in Tasquinimod) blocks a primary site of metabolism, altering the ratio of stable vs. reactive metabolites.

- Active Metabolites: The formation of stable, active dealkylated metabolites (DELAQ) extends the pharmacodynamic duration without necessarily increasing the peak concentration () of the parent, potentially smoothing out the efficacy/toxicity curve.

References

- Tuvesson, H. et al. (2000).[1] Identification of cytochrome P4503A as the major subfamily responsible for the metabolism of roquinimex in man. *Xenobiotica*. [Link](#)
- Jönsson, S. et al. (2004).[1] Synthesis and biological evaluation of new 1,2-dihydro-4-hydroxy-2-oxo-3-quinolinecarboxamides for treatment of autoimmune disorders: structure-activity relationship. *Journal of Medicinal Chemistry*. [Link](#)
- Tuvesson, H. et al. (2005).[1] In vitro metabolism and in vivo pharmacokinetics of quinoline 3-carboxamide derivatives in various species. *Xenobiotica*. [Link](#)
- Dalentoft, E. et al. (2018).[1] Quinoline-3-carboxamides such as tasquinimod are not specific inhibitors of S100A9.[1] *Blood Advances*. [Link](#)
- Active Biotech. (2014).[3] Tasquinimod: Mechanism of action and clinical activity. *Clinical Interventions in Aging*. [Link](#)
- Rothhammer, V. et al. (2016).[1] Type I interferons and microbial metabolites of tryptophan modulate astrocyte activity and central nervous system inflammation via the aryl hydrocarbon receptor. *Nature Medicine*. [1] (Describes DELAQ activity). [Link](#)

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Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. Anti-cancer potency of tasquinimod is enhanced via albumin-binding facilitating increased uptake in the tumor microenvironment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Anti-cancer potency of tasquinimod is enhanced via albumin-binding facilitating increased uptake in the tumor microenvironment - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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